

An In-depth Technical Guide to the FAN7602 Green Current Mode PWM Controller

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Compound of Interest

Compound Name:	AN7602
CAS No.:	2803552-55-6
Cat. No.:	B13688822

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the **FAN7602**, a green current mode Pulse Width Modulation (PWM) controller. Designed for off-line adapter applications, as well as power supplies for LCD monitors, DVD players, and VCRs, the **FAN7602** integrates a host of features aimed at high efficiency and robust protection.[1][2][3][4][5][6] This document details its core functionalities, presents key performance parameters in a structured format, and visualizes its operational logic and internal pathways.

Core Features and Benefits

The **FAN7602** is engineered to minimize standby power consumption and enhance system reliability. Its primary features include:

- Green Current Mode PWM Control: Optimizes efficiency and reduces power loss.[3][7][8]
- Fixed 65kHz Operation with Frequency Modulation: The fixed switching frequency simplifies design, while frequency modulation helps in reducing Electro-Magnetic Interference (EMI).[2][3][5][6][8]

- **Internal High-Voltage Start-up Switch:** This integrated switch reduces external component count and minimizes power loss during standby, enabling designs with input power under 0.3W on no-load and under 1W for a 0.5W load at 265VAC input.[\[1\]\[2\]\[5\]\[6\]\[7\]](#)
- **Burst Mode Operation:** At light loads, the controller enters a burst mode to further decrease power consumption.[\[1\]\[2\]\[3\]\[5\]\[7\]\[8\]](#)
- **Comprehensive Protection Features:** The device includes latch protection, overload protection (OLP), over-voltage protection (OVP), and line under-voltage protection (LUVP) to ensure system robustness.[\[1\]\[2\]\[3\]\[7\]\[8\]](#)
- **Internal Soft-Start:** A 10ms soft-start function is built-in to prevent output voltage overshoot during startup.[\[2\]\[3\]\[9\]](#)
- **Low Operating Current:** The controller operates with a typical current of 1mA.[\[2\]\[3\]\[9\]](#)

Quantitative Data Summary

The following tables summarize the key quantitative electrical characteristics of the **FAN7602** controller. The data is compiled from the manufacturer's datasheets.

Absolute Maximum Ratings

Parameter	Value	Unit
Supply Voltage (VCC)	20	V
Vstr Input Voltage	600	V
Peak Drive Output Current (IOH, IOL)	+450 / -600	mA
CS/FB Input Voltage	-0.3 to 20	V
LUVP Input Voltage	-0.3 to 10	V
Latch/Plimit Input Voltage	-0.3 to 10	V
Operating Junction Temperature	150	°C
Operating Temperature Range	-25 to 125	°C

Source: Fairchild Semiconductor **FAN7602** Datasheet[9]

Electrical Characteristics (VCC = 14V, TA = 25°C)

Parameter	Symbol	Min.	Typ.	Max.	Unit
Start-up Section					
Vstr Start-up Current (Vstr = 30V)	Istr	0.7	1	1.4	mA
Under Voltage Lock Out Section					
Start Threshold Voltage	Vth(start)	11	12	13	V
Stop Threshold Voltage	Vth(stop)	7	8	9	V
UVLO Hysteresis	HY(uvlo)	3.6	4	4.4	V
Supply Current Section					
Start-up Supply Current	Ist	250	320		μA
Operating Supply Current	ICC	1	1.5		mA
Soft-Start Section					
Soft-Start Time	TSS	5	10	15	ms
PWM Section					

Operating Frequency (VCS/FB = 0.2V)	FOSC	59	65	73	kHz
Frequency Modulation	ΔF	± 2	kHz		
Maximum Duty Cycle	DMAX	70	75	80	%
Burst Mode Section					
Burst On Threshold Voltage	VCS/FB2	0.84	0.95	1.06	V
Burst Off Threshold Voltage	VCS/FB3	0.77	0.88	0.99	V
Protection Section					
Latch Voltage	VLatch	3.6	4	4.4	V
Overload Protection Time	TOLP	20	22	24	ms
Overload Protection Time at Start-up	TOLP_ST	30	37	44	ms
Line Under-Voltage Protection On to Off	VLUVPoff	1.9	2	2.1	V

Line Under-Voltage Protection Off to On	VLUVPon	1.4	1.5	1.6	V
Output Section					
Output Voltage High (I _{source} = 100mA)	VOH	11.5	12	14	V
Output Voltage Low (I _{sink} = 100mA)	VOL	1	2.5	V	

Source: Fairchild Semiconductor **FAN7602** Datasheet[9]

Experimental Protocols

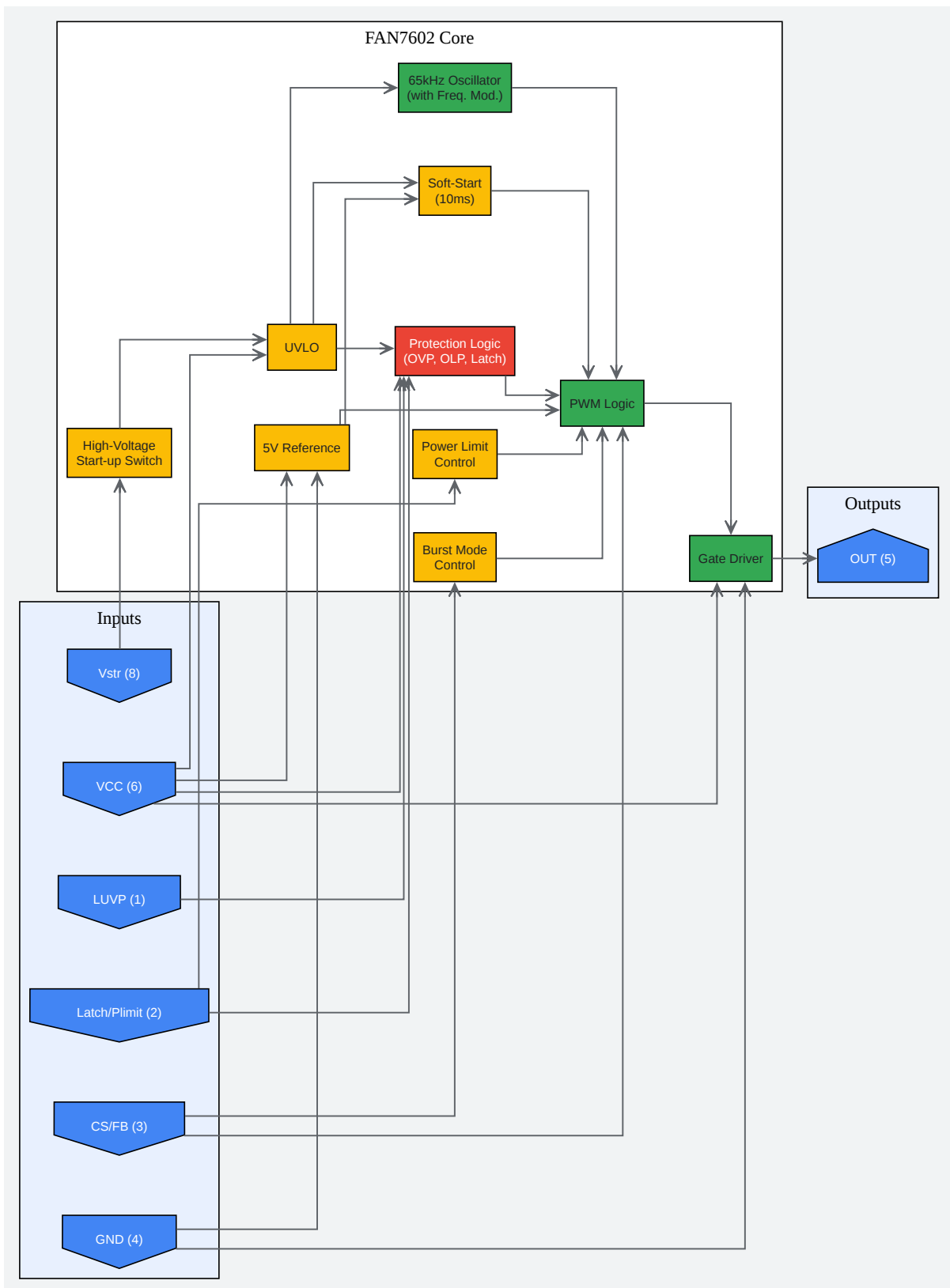
The quantitative data presented in this guide is based on the electrical characteristics provided in the official **FAN7602** datasheet. The manufacturer guarantees these parameters by design, though not all are tested in production.[9] Detailed experimental methodologies for obtaining each parameter are not publicly available in the product documentation. However, standard semiconductor testing protocols would be employed. For instance, parameters like start-up current and operating frequency would be measured under specified voltage and temperature conditions using precision power supplies and oscilloscopes.

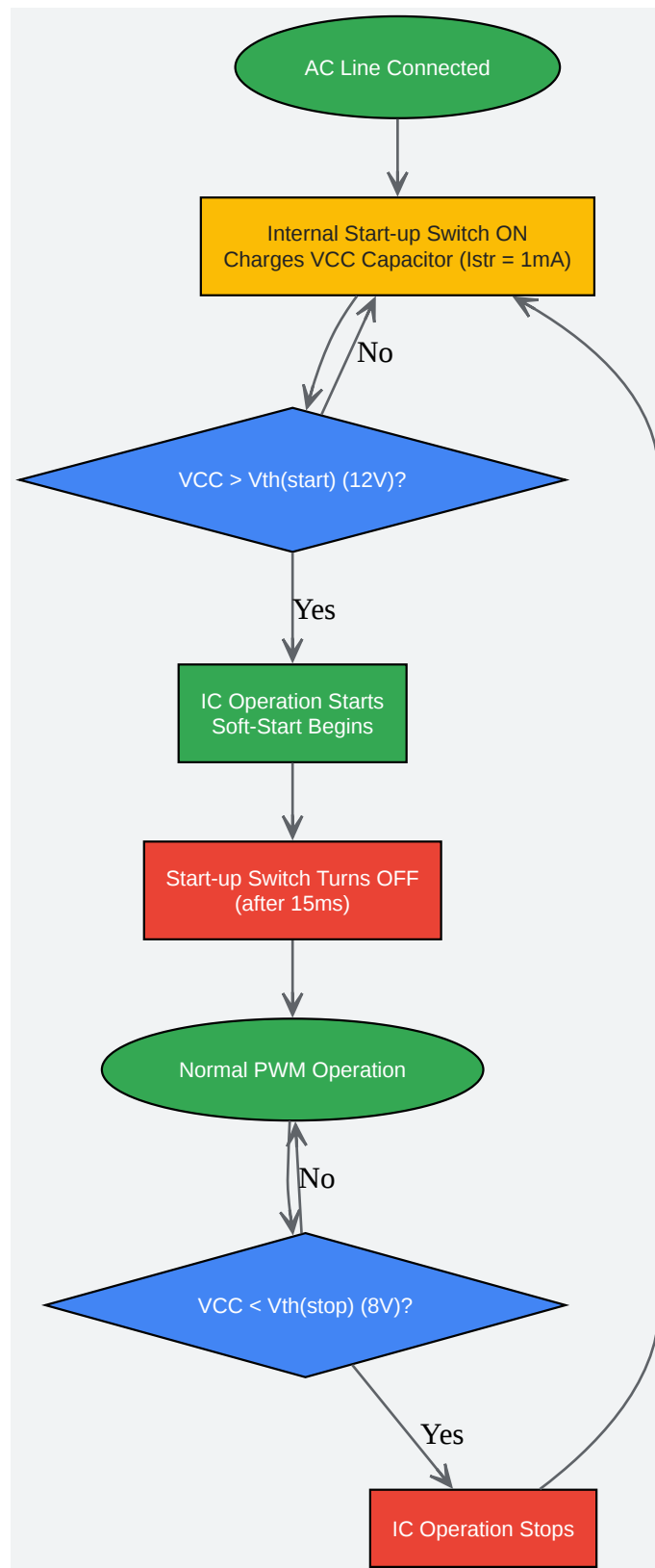
Signaling Pathways and Operational Logic

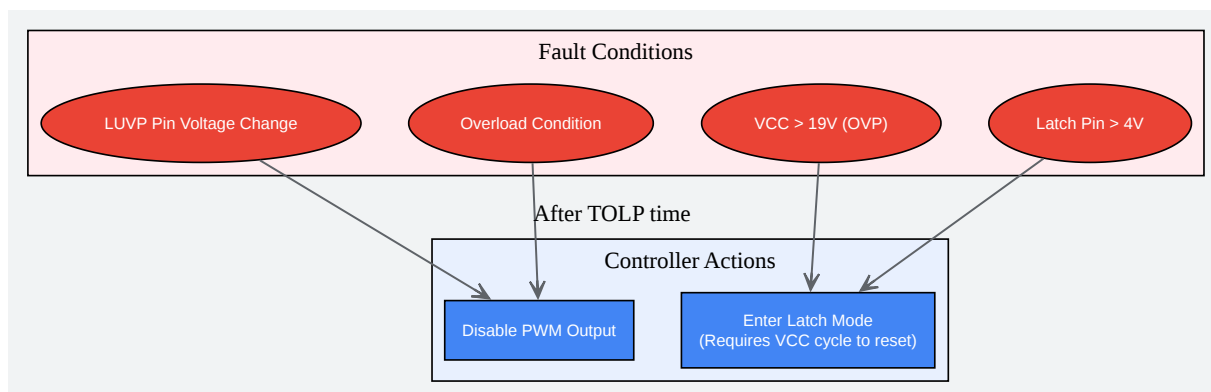
The following diagrams, generated using the DOT language, illustrate the key functional blocks, protection mechanisms, and operational workflows of the **FAN7602** controller.

Functional Block Diagram

This diagram outlines the major internal components of the **FAN7602** and their interconnections.







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